

Personal protective equipment for handling Acid-PEG3-PFP ester

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Compound of Interest

Compound Name: Acid-PEG3-PFP ester

Cat. No.: B605137

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Essential Safety and Handling Guide for Acid-PEG3-PFP Ester

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and logistical information for the use of **Acid-PEG3-PFP ester** in a laboratory setting. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

Chemical and Physical Properties

Acid-PEG3-PFP ester is a polyethylene glycol (PEG) linker containing both a carboxylic acid and a pentafluorophenyl (PFP) ester functional group.[1][2][3] The PFP ester is a reactive group that readily forms stable amide bonds with primary and secondary amines, and it is noted for being less susceptible to hydrolysis compared to N-hydroxysuccinimide (NHS) esters. [4][5] The carboxylic acid group can also be activated, for example with EDC and NHS, to react with amine groups. The PEG component enhances the hydrophilicity of the molecule.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ F ₅ O ₇	N/A
Molecular Weight	416.3 g/mol	
Appearance	White solid	
Solubility	Soluble in organic solvents such as DMSO and DMF	

Hazard Identification and Toxicological Information

According to the Material Safety Data Sheet (MSDS), **Acid-PEG3-PFP ester** is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).

Hazard Type	GHS Classification	Precautionary Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Toxicological Data:

Specific quantitative toxicological data for **Acid-PEG3-PFP ester**, such as LD50 values, are not readily available in published literature. However, studies on various PEG esters indicate low acute oral and dermal toxicity. For example, oral LD50 values for PEG-2-150 Stearate in rats ranged from >10 g/kg to 32 g/kg.

Metric	Value	Species	Route
LD50 (Oral)	Not Available	N/A	N/A
LD50 (Dermal)	Not Available	N/A	N/A
LC50 (Inhalation)	Not Available	N/A	N/A

Occupational Exposure Limits:

There are no established occupational exposure limit values for **Acid-PEG3-PFP ester**. For novel pharmaceutical compounds with limited data, occupational exposure banding is often used to establish safe handling practices. Given the low toxicity profile of PEG compounds, exposure levels should be maintained as low as reasonably achievable.

Personal Protective Equipment (PPE)

To ensure safety when handling **Acid-PEG3-PFP ester**, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	Impervious clothing, such as a lab coat.	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area or with a suitable respirator.	Avoids inhalation of dust or aerosols.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust and aerosols.
- Use only in areas with appropriate exhaust ventilation.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.
- Recommended storage temperature is -20°C.
- Keep away from direct sunlight and sources of ignition.
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

Accidental Release and First Aid Measures

Accidental Release:

- Personal Precautions: Wear full personal protective equipment. Ensure adequate ventilation and evacuate personnel to a safe area.
- Environmental Precautions: Prevent further leakage or spillage. Do not let the product enter drains.
- Containment and Cleaning: Absorb solutions with a liquid-binding material (e.g., diatomite). Decontaminate surfaces by scrubbing with alcohol. Dispose of contaminated material according to regulations.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Skin Contact: Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician.

Experimental Protocols

Protocol 1: General Conjugation of the PFP Ester to an Amine-Containing Biomolecule

This protocol outlines the general procedure for reacting the PFP ester group of **Acid-PEG3-PFP ester** with a primary or secondary amine on a biomolecule.

Materials:

- **Acid-PEG3-PFP ester**
- Amine-containing biomolecule (e.g., protein, peptide)
- Anhydrous DMSO or DMF
- Reaction Buffer: 50–100 mM buffer, pH 7.2–8.5 (e.g., phosphate, bicarbonate, HEPES)
- Quenching Buffer (optional): 1M Tris-HCl, pH 8.0
- Purification system (e.g., desalting column, dialysis)

Procedure:

- **Prepare the Biomolecule Solution:** Dissolve the biomolecule in the reaction buffer at a concentration of 0.5–5 mg/mL.
- **Prepare the PFP Ester Solution:** Immediately before use, dissolve the **Acid-PEG3-PFP ester** in DMSO or DMF to a concentration of 10–100 mM.
- **Initiate the Conjugation Reaction:** Slowly add the PFP ester solution to the biomolecule solution while stirring. A molar ratio of PFP ester to the amine of 2:1 to 10:1 is a good starting point for optimization.
- **Incubate:** Allow the reaction to proceed for 1–4 hours at room temperature or overnight at 4°C.
- **Quench the Reaction (Optional):** To stop the reaction, add the quenching buffer and incubate for 30 minutes.

- Purify the Conjugate: Remove unreacted PFP ester and byproducts using a desalting column or dialysis.

Protocol 2: Two-Step Conjugation via Carboxylic Acid Activation

This protocol describes the activation of the carboxylic acid group of **Acid-PEG3-PFP ester** using EDC and NHS for subsequent reaction with an amine-containing molecule. This is useful if the PFP ester is intended to react in a later step.

Materials:

- **Acid-PEG3-PFP ester**
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES, pH 4.5-5.0
- Conjugation Buffer: 1X PBS, pH 7.2-8.0
- Amine-containing molecule
- Quenching reagent: 2-Mercaptoethanol
- Purification system

Procedure:

- Dissolve **Acid-PEG3-PFP ester**: Prepare a solution of the linker in the Activation Buffer.
- Activate the Carboxylic Acid: Add EDC (final concentration ~2mM) and NHS (final concentration ~5mM) to the linker solution. Incubate for 15 minutes at room temperature.
- Quench EDC: Add 2-mercaptoethanol to a final concentration of 20mM to quench the EDC.
- Buffer Exchange (Optional): Remove excess reagents using a desalting column equilibrated with the Conjugation Buffer.

- **Conjugate to Amine:** Add the amine-containing molecule to the activated linker solution. React for 2 hours at room temperature.
- **Purify the Conjugate:** Purify the final product using an appropriate method.

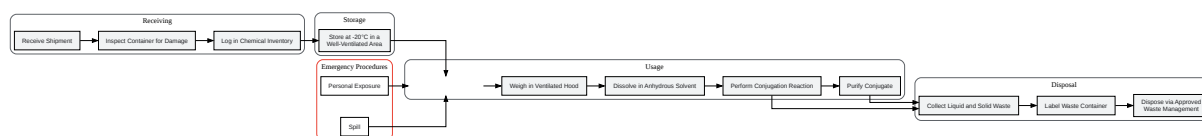
Disposal Plan

All waste containing **Acid-PEG3-PFP ester** must be treated as hazardous chemical waste.

- **Containerization:** Collect all waste, including contaminated PPE and materials, in a clearly labeled, sealed, and appropriate waste container.
- **Labeling:** The container must be labeled with the full chemical name and appropriate hazard warnings.
- **Segregation:** Store the waste container in a designated, secure area, away from incompatible materials.
- **Disposal:** Dispose of the contents and container in accordance with all applicable local, state, and federal regulations. This should be done through an approved waste disposal plant.

Workflow and Logical Relationships

The following diagram illustrates the safe handling workflow for **Acid-PEG3-PFP ester** from receipt to disposal.



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Caption: Safe handling workflow for **Acid-PEG3-PFP ester**.

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References

- 1. Acid-PEG3-PFP ester, 1835759-67-5 | BroadPharm [broadpharm.com]
- 2. Acid-PEG3-PFP ester CAS#: 1835759-67-5 [amp.chemicalbook.com]
- 3. Acid-PEG3-PFP ester - Creative Biolabs [creative-biolabs.com]
- 4. precisepeg.com [precisepeg.com]
- 5. PEG PFP ester, PFP Linker - PEG Supplier | AxisPharm [axispharm.com]
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